

Proper Disposal of ARN14974: A Guide for Laboratory Professionals

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Compound of Interest		
Compound Name:	ARN14974	
Cat. No.:	B10764909	Get Quote

Researchers and scientists handling **ARN14974** must adhere to strict disposal procedures to ensure laboratory safety and environmental compliance. This guide provides essential information on the proper disposal of **ARN14974**, a potent benzoxazolone carboxamide inhibitor of acid ceramidase. The primary source for disposal information is the Safety Data Sheet (SDS) provided by the manufacturer, and all procedures must be in accordance with local, state, and federal regulations.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **ARN14974** is provided in the table below. Understanding these properties is crucial for safe handling and disposal.

Property	Value
Chemical Name	6-(4-fluorophenyl)-2-oxo-N-(4-phenylbutyl)-3(2H)-benzoxazolecarboxamide[1]
CAS Number	1644158-57-5[1]
Molecular Formula	C24H21FN2O3[1]
Molecular Weight	404.4 g/mol [1]
Appearance Solid (Powdered solid)	
Solubility Soluble in DMF and DMSO[1]	



Hazard Identification and Personal Protective Equipment (PPE)

While a specific, detailed hazard profile for **ARN14974** is found in its SDS, its chemical class, benzamides, can present hazards. For instance, Benzamide is very hazardous in case of ingestion and hazardous in case of skin contact (irritant), eye contact (irritant), or inhalation.[2] Therefore, appropriate personal protective equipment (PPE) must be worn at all times when handling **ARN14974**.

Recommended PPE:

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety glasses with side shields or goggles.
- Lab Coat: A standard laboratory coat.
- Respiratory Protection: Use in a well-ventilated area or under a fume hood. If significant dust is generated, a respirator may be necessary.

Disposal Procedures

The disposal of **ARN14974** and its contaminated materials must be managed as hazardous chemical waste. Under no circumstances should **ARN14974** be disposed of down the drain or in regular trash.[3][4]

Step-by-Step Disposal Protocol:

- · Waste Segregation:
 - Solid Waste: Collect unused or expired ARN14974 powder, along with any grossly contaminated items (e.g., weigh boats, contaminated paper towels), in a designated, properly labeled hazardous waste container.
 - Liquid Waste: Solutions of ARN14974 in solvents like DMSO or DMF should be collected in a separate, compatible, and clearly labeled hazardous liquid waste container. Do not mix incompatible wastes.[5]

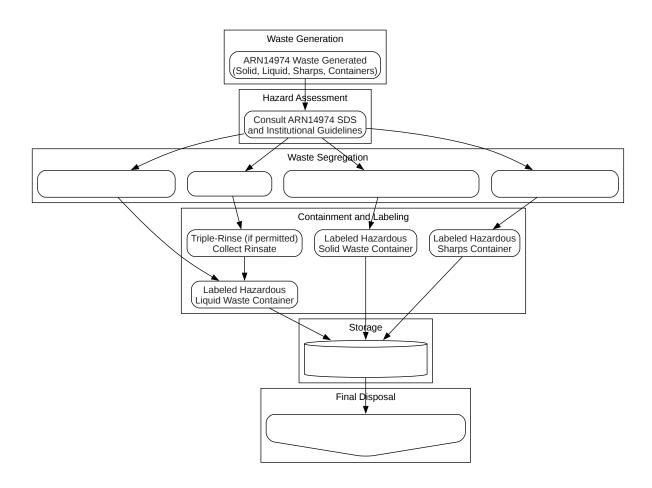


- Sharps: Any sharps (e.g., needles, broken glass) contaminated with ARN14974 must be disposed of in a designated sharps container for hazardous waste.[6]
- Empty Containers: Empty containers that held ARN14974 should be managed as hazardous waste.[5][7] If regulations permit, they may be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous liquid waste.[7]
- Waste Container Labeling:
 - All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name "ARN14974," and the specific solvent if it is a liquid waste.[3][6] The accumulation start date should also be clearly marked on the container.
- Storage of Hazardous Waste:
 - Store hazardous waste containers in a designated, secure satellite accumulation area within the laboratory.[3]
 - Ensure containers are kept closed except when adding waste.[5]
 - Store incompatible waste streams separately to prevent accidental reactions.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste.[3] Follow all institutional procedures for waste pickup requests.

Experimental Workflow for ARN14974 Disposal

The following diagram illustrates the decision-making process for the proper disposal of **ARN14974** and associated materials.





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Caption: Workflow for the proper disposal of ARN14974 waste.



Waste Minimization

In addition to proper disposal, laboratories should adopt waste minimization practices. This includes ordering only the necessary quantities of **ARN14974**, keeping an accurate chemical inventory to avoid purchasing duplicates, and designing experiments to use the smallest possible amount of the compound.[3]

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